

# 2,3,4-Trifluorotoluene CAS number and molecular formula

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## Compound of Interest

Compound Name: 2,3,4-Trifluorotoluene

Cat. No.: B065102

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## An In-depth Technical Guide to 2,3,4-Trifluorotoluene

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides comprehensive information on **2,3,4-Trifluorotoluene**, a key fluorinated aromatic compound. It covers its chemical identity, physical properties, synthesis protocols, primary applications, and safety data, with a focus on its role as a versatile intermediate in the pharmaceutical, agrochemical, and material science sectors.<sup>[1][2]</sup>

## Chemical Identity and Properties

**2,3,4-Trifluorotoluene**, also known as 1,2,3-Trifluoro-4-methylbenzene, is a colorless to light yellow liquid.<sup>[2]</sup> Its unique structure, featuring three fluorine atoms and a methyl group on a benzene ring, imparts enhanced stability and specific reactivity, making it a valuable building block in organic synthesis.<sup>[1][2]</sup>

Table 1: Physicochemical Properties of **2,3,4-Trifluorotoluene**

Property	Value	Source(s)
CAS Number	193533-92-5	[2][3]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>3</sub>	[2][3]
Linear Formula	CH <sub>3</sub> C <sub>6</sub> H <sub>2</sub> F <sub>3</sub>	[4]
Molecular Weight	146.11 g/mol	[2][3]
Appearance	Colorless to light yellow clear liquid	[2]
Density	1.222 g/mL at 25 °C (lit.)	
Boiling Point	126-127 °C (lit.)	[5]
Refractive Index	n <sub>20</sub> /D 1.434 (lit.)	
Flash Point	28 °C (82.4 °F) - closed cup	[6]

| Purity | ≥97% to 99% |[2][3] |

## Synthesis Protocols

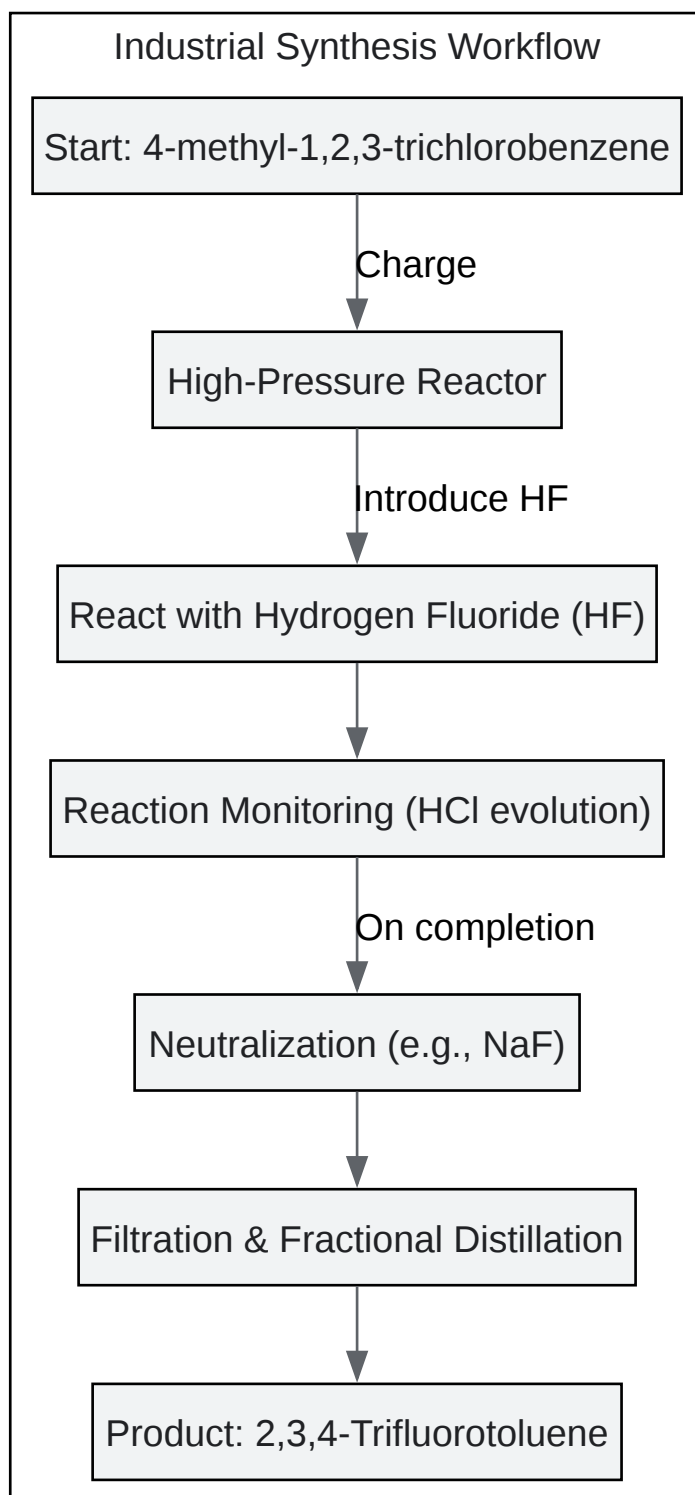
The synthesis of trifluorotoluenes can be approached through various methods. While specific protocols for the 2,3,4-isomer are proprietary, general and well-established procedures for related compounds can be adapted.

Industrial-scale synthesis typically involves the reaction of a corresponding benzotrichloride with hydrogen fluoride in a pressurized reactor.[6][7] This method efficiently produces high-purity compounds.

### Experimental Protocol:

- **Charging the Reactor:** A high-pressure reactor, preferably made of a corrosion-resistant material like copper, is charged with the starting material, 4-methyl-1,2,3-trichlorobenzene.
- **Introduction of HF:** A slow and controlled stream of anhydrous hydrogen fluoride is introduced into the reactor while maintaining stringent temperature and pressure control. The reaction is typically stirred vigorously.[8]

- Reaction Monitoring: The reaction proceeds with the evolution of hydrochloric acid (HCl) gas, which is carefully vented.[8] The progress is monitored by analyzing aliquots to determine the extent of fluorination.
- Work-up: Upon completion, the excess hydrogen fluoride is neutralized, often by shaking with sodium fluoride.[8]
- Purification: The crude product is filtered and then purified by fractional distillation to yield high-purity **2,3,4-Trifluorotoluene**. [8]



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Caption: Industrial synthesis workflow for **2,3,4-Trifluorotoluene**.

For smaller-scale laboratory preparations, a common method involves the copper-catalyzed coupling of an aromatic halide with a trifluoromethyl source.<sup>[6][7]</sup>

#### Experimental Protocol:

- **Reactant Preparation:** In a dry reaction flask under an inert atmosphere (e.g., Argon or Nitrogen), add the starting aryl halide (e.g., 4-bromo-1,2,3-trifluorobenzene), a copper catalyst, and a suitable solvent.
- **Addition of Reagent:** Introduce a methylating agent or build the toluene structure through appropriate cross-coupling reactions.
- **Heating and Monitoring:** The reaction mixture is heated to the required temperature and monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Quenching and Extraction:** After the reaction is complete, it is cooled to room temperature and quenched. The product is then extracted using an appropriate organic solvent.
- **Purification:** The combined organic layers are dried and concentrated. The final product is purified using column chromatography or distillation.

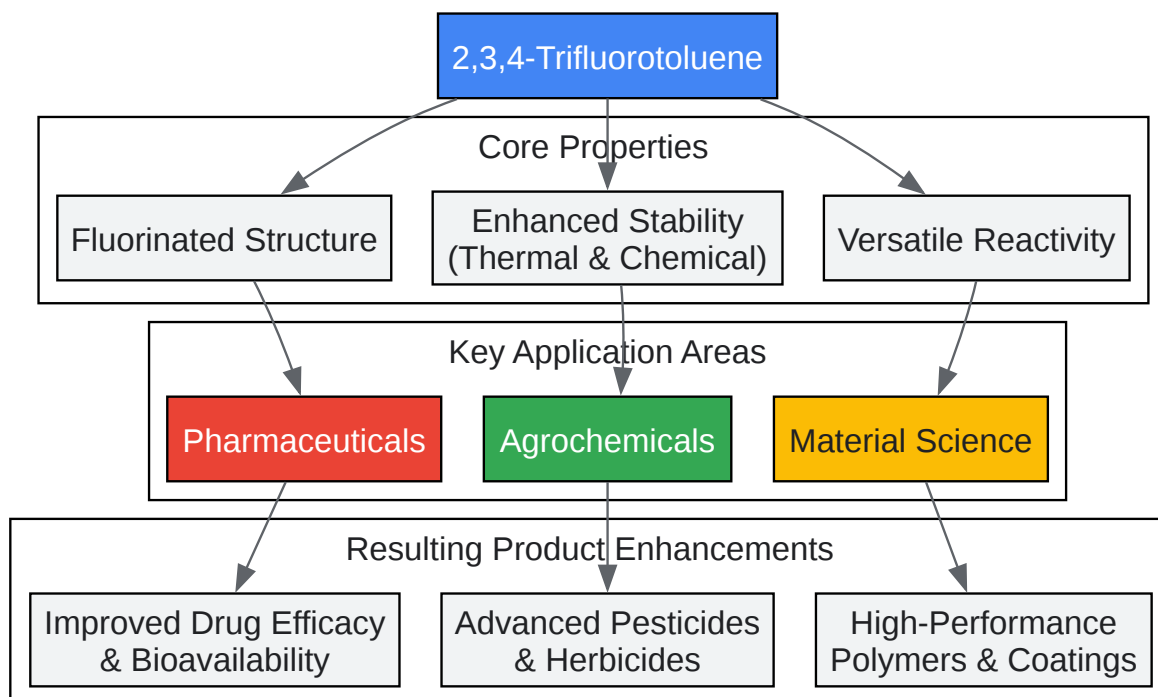
## Applications in Research and Development

The unique arrangement of fluorine atoms makes **2,3,4-Trifluorotoluene** a critical intermediate in several high-value sectors.<sup>[1]</sup> Its fluorinated structure can enhance thermal stability, chemical resistance, and metabolic stability in final products.<sup>[1][2]</sup>

- **Pharmaceutical Synthesis:** It serves as a vital building block for creating novel drug compounds.<sup>[1][2]</sup> The incorporation of fluorine atoms can improve a drug's therapeutic profile, including its efficacy, bioavailability, and stability.<sup>[1][2]</sup>
- **Agrochemical Development:** In the agrochemical industry, it is used to develop advanced pesticides and herbicides, contributing to improved crop protection and yields.<sup>[1]</sup>
- **Material Science:** The compound is utilized in the production of specialty polymers, high-performance coatings, and adhesives where its fluorinated nature provides enhanced

chemical resistance, durability, and thermal stability.[2]

- Fluorinated Compounds Research: Researchers use its distinct properties to study the behavior of fluorinated compounds, which is crucial for developing new materials and innovative chemical processes.[2]



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Caption: Logical relationships of **2,3,4-Trifluorotoluene** properties and applications.

## Safety and Handling

**2,3,4-Trifluorotoluene** is a flammable liquid and requires careful handling in accordance with good industrial hygiene and safety practices.[9]

Table 2: GHS Safety Information

Identifier	Information	Source(s)
Pictogram	<b>GHS02 (Flammable)</b>	
Signal Word	Warning	
Hazard Statement	H226: Flammable liquid and vapor	[10]

| Storage Class | 3 (Flammable liquids) | |

#### Handling and Storage Recommendations:

- Ventilation: Handle in a well-ventilated area or a fume hood.[6][9]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[9]  
Use only non-sparking tools and take precautionary measures against static discharge.[9]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses/faceshields, gloves, and a suitable respirator.
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[2][9]

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